

Preparation of WZ4141 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: WZ4141
Cat. No.: B10800893

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This document provides detailed application notes and protocols for the preparation and use of **WZ4141** stock solutions in a research setting. **WZ4141** is a potent, selective, and irreversible inhibitor of the Epidermal Growth Factor Receptor (EGFR) kinase. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical and Solubility Data

A summary of the key quantitative data for **WZ4141** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Property	Value
Molecular Weight	281.31 g/mol
Molecular Formula	C ₁₆ H ₁₅ N ₃ O ₂
Solubility in DMSO	≥ 50 mg/mL[1]
Appearance	Crystalline solid
Storage of Solid	-20°C
Storage of Solution	-20°C for up to 1 year; -80°C for up to 2 years[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM WZ4141 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **WZ4141** in dimethyl sulfoxide (DMSO).

Materials:

- **WZ4141** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile filter tips

Procedure:

- Calculation:

- To prepare a 10 mM stock solution, the required mass of **WZ4141** needs to be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 281.31 \text{ g/mol} = 2.81 \text{ mg}$
- Weighing:
 - Carefully weigh 2.81 mg of **WZ4141** powder using a calibrated analytical balance. To ensure accuracy, it is recommended to weigh a larger amount (e.g., 10 mg) and dissolve it in the corresponding larger volume of DMSO (3.55 mL for 10 mg to make a 10 mM solution).
- Dissolution:
 - Transfer the weighed **WZ4141** powder into a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous/sterile DMSO to the tube.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear and free of particulates. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10 µL, 20 µL, or 50 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years), protected from light.^[1]

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the 10 mM **WZ4141** stock solution to the desired final concentration in cell culture medium.

Materials:

- 10 mM **WZ4141** stock solution in DMSO
- Sterile cell culture medium, pre-warmed to 37°C
- Sterile microcentrifuge tubes or cell culture plates/flasks
- Calibrated micropipettes and sterile filter tips

Procedure:

- Thaw Stock Solution:
 - Thaw a single aliquot of the 10 mM **WZ4141** stock solution at room temperature.
- Serial Dilution (Recommended):
 - To achieve accurate low micromolar or nanomolar concentrations and to minimize the final DMSO concentration in the culture, it is highly recommended to perform serial dilutions.
 - Example for a 1 μ M final concentration in 10 mL of medium:
 1. Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of pre-warmed cell culture medium to get a 10 μ M intermediate solution. Mix gently by pipetting.
 2. Add 1 mL of this 10 μ M intermediate solution to 9 mL of pre-warmed cell culture medium in your culture vessel to achieve a final concentration of 1 μ M. The final DMSO concentration will be 0.01%.
- Direct Dilution (for higher concentrations):
 - For higher working concentrations, direct dilution may be feasible.

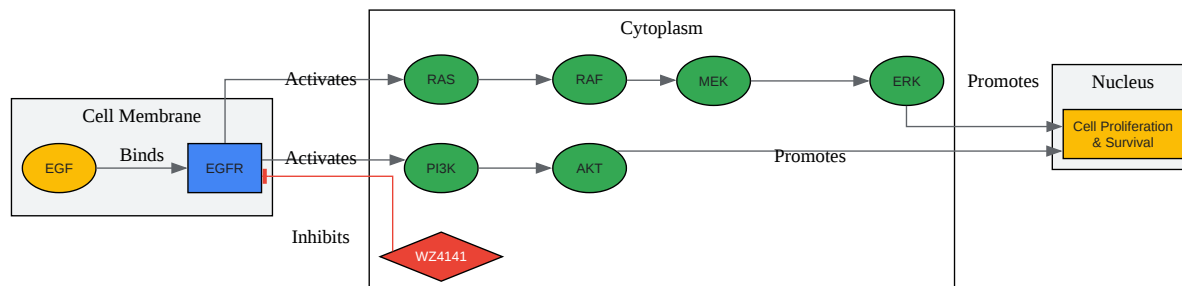
- Example for a 10 μ M final concentration in 10 mL of medium:
 - Add 10 μ L of the 10 mM stock solution directly to 10 mL of pre-warmed cell culture medium. The final DMSO concentration will be 0.1%.

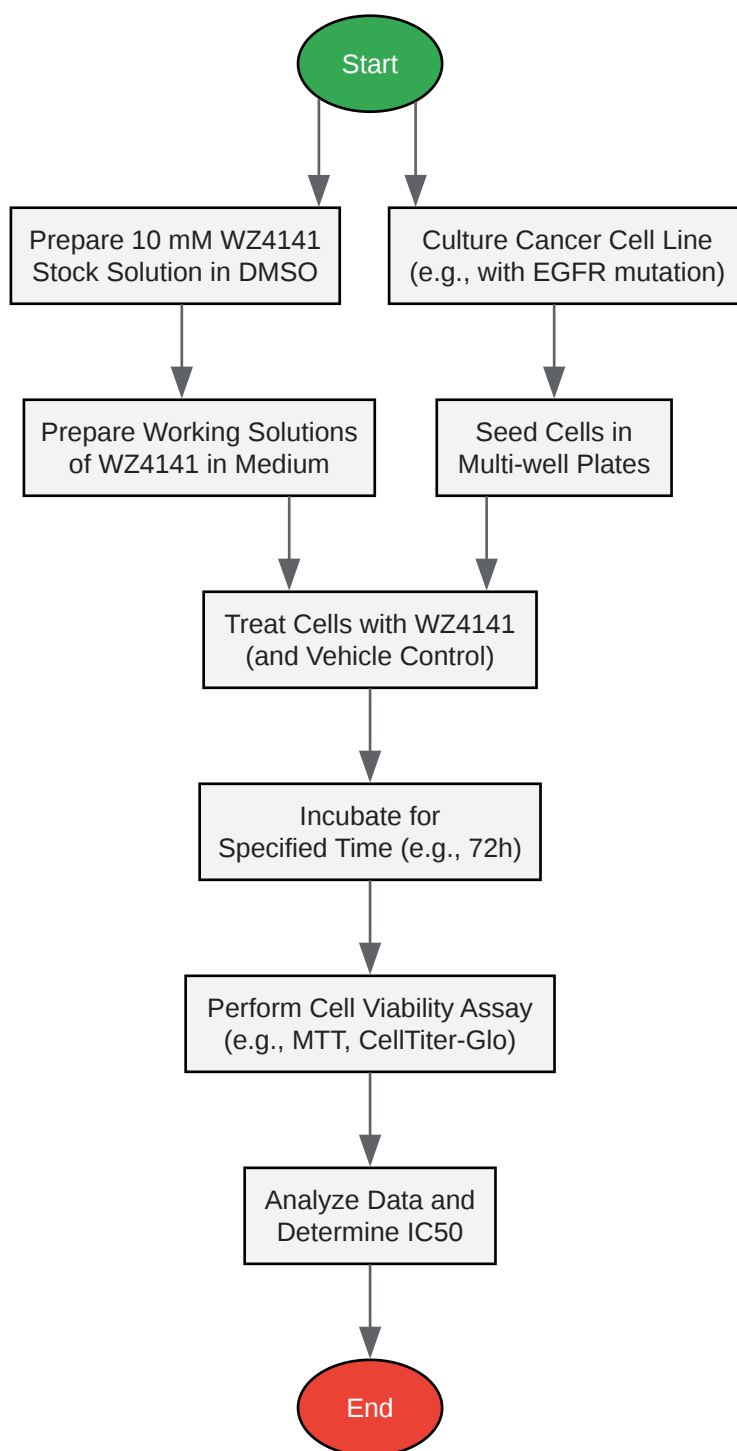
Important Considerations:

- **DMSO Toxicity:** The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, as higher concentrations can be toxic to cells. It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- **Solubility in Aqueous Media:** **WZ4141** has poor solubility in aqueous solutions. When diluting the DMSO stock in cell culture medium, ensure rapid and thorough mixing to prevent precipitation.

Signaling Pathway and Experimental Workflow

WZ4141 is an inhibitor of the Epidermal Growth Factor Receptor (EGFR), a receptor tyrosine kinase that plays a crucial role in cell proliferation, survival, and differentiation. Upon activation by its ligands (e.g., EGF), EGFR dimerizes and autophosphorylates, initiating downstream signaling cascades, primarily the RAS-RAF-MAPK and PI3K-AKT pathways. **WZ4141** irreversibly binds to the ATP-binding site of the EGFR kinase domain, blocking its activity and subsequent downstream signaling.





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References

- [1. WZ4141R | 合成中间体 | MCE \[medchemexpress.cn\]](#)
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